

Application Note: Preparation of AMG 837 Calcium Hydrate Stock Solution

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Compound of Interest

Compound Name: AMG 837 calcium hydrate

Cat. No.: B15606563

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Abstract

This application note provides a detailed protocol for the preparation of a stock solution of **AMG 837 calcium hydrate**, a potent partial agonist of the free fatty acid receptor 1 (FFA1/GPR40). Proper preparation and storage of this stock solution are critical for ensuring the accuracy and reproducibility of in vitro and in vivo experimental results. This document outlines the necessary materials, a step-by-step procedure for solubilization, and recommendations for storage and handling to maintain the integrity of the compound.

Introduction

AMG 837 is a small molecule agonist of GPR40, a G protein-coupled receptor that has emerged as a promising therapeutic target for type 2 diabetes.[1][2][3] It potentiates glucose-dependent insulin secretion, making it a valuable tool for research in metabolic diseases.[1][2][3] Accurate and consistent preparation of AMG 837 stock solutions is fundamental for obtaining reliable experimental data. This protocol details the standardized procedure for dissolving **AMG 837 calcium hydrate** and provides essential information on its physicochemical properties and storage conditions.

Physicochemical Properties and Solubility

It is crucial to note that AMG 837 can be supplied in different forms, such as a hemicalcium salt or a calcium hydrate, which will have different molecular weights.^[1] Always refer to the Certificate of Analysis (CofA) provided by the supplier for the batch-specific molecular weight.

Table 1: Physicochemical Properties of AMG 837 Forms

Property	AMG 837 Hemicalcium Salt	AMG 837 Calcium Hydrate
Synonyms	AMG 837 hemicalcium	AMG-837 calcium salt hydrate
Molecular Formula	$C_{26}H_{20}F_3O_3 \cdot \frac{1}{2}Ca$	$C_{52}H_{42}CaF_6O_7$
Molecular Weight (Approx.)	457.47 g/mol	932.97 g/mol ^[1] ^[4]
Appearance	Solid powder	White solid powder ^[4]
Purity	≥98% (HPLC)	>98% ^[1] ^[4]

Table 2: Solubility Data

Solvent	Maximum Concentration	Notes
DMSO	100 mM	Recommended solvent for stock solutions.
Water	Insoluble ^[1] ^[4]	Do not use water to prepare the primary stock solution.

Experimental Protocol: Preparation of a 10 mM Stock Solution

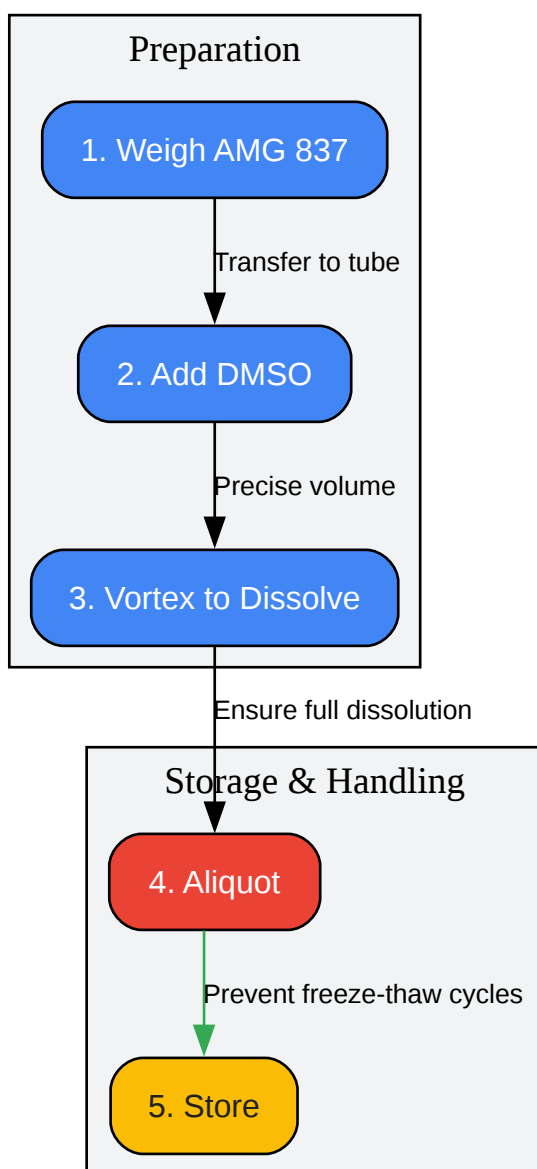
This protocol describes the preparation of a 10 mM stock solution of **AMG 837 calcium hydrate**. The concentration can be adjusted based on experimental needs.

Materials

- **AMG 837 calcium hydrate** (or hemicalcium salt)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade

- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Workflow Diagram



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Caption: Workflow for preparing **AMG 837 calcium hydrate** stock solution.

Step-by-Step Procedure

- Determine the required mass: Use the following formula to calculate the mass of **AMG 837 calcium hydrate** needed. Use the batch-specific molecular weight from the Certificate of Analysis.

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example for a 1 mL of 10 mM stock solution using AMG 837 hemicalcium salt (MW \approx 457.47 g/mol):
Mass (mg) = 10 mM \times 1 mL \times 457.47 g/mol = 4.57 mg

- Weigh the compound: Carefully weigh the calculated amount of **AMG 837 calcium hydrate** powder using a calibrated analytical balance in a fume hood.
- Transfer the powder: Transfer the weighed powder to a sterile, amber microcentrifuge tube or vial. The use of amber tubes is recommended to protect the compound from light.
- Add solvent: Add the calculated volume of anhydrous DMSO to the tube containing the AMG 837 powder.
- Dissolve the compound: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming (e.g., in a 37°C water bath for a few minutes) may assist in dissolution if needed.
- Aliquot for storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.

Storage and Stability

Proper storage is essential to maintain the stability and activity of the AMG 837 stock solution.

Table 3: Recommended Storage Conditions

Storage Duration	Temperature	Conditions
Short-term	4°C	For days to a few weeks[1][4]
Long-term	-20°C	For months to years[1][4]

Store the aliquots in the dark.[1][4] If stored correctly, the compound should be stable for over two years.[1][4]

Quality Control

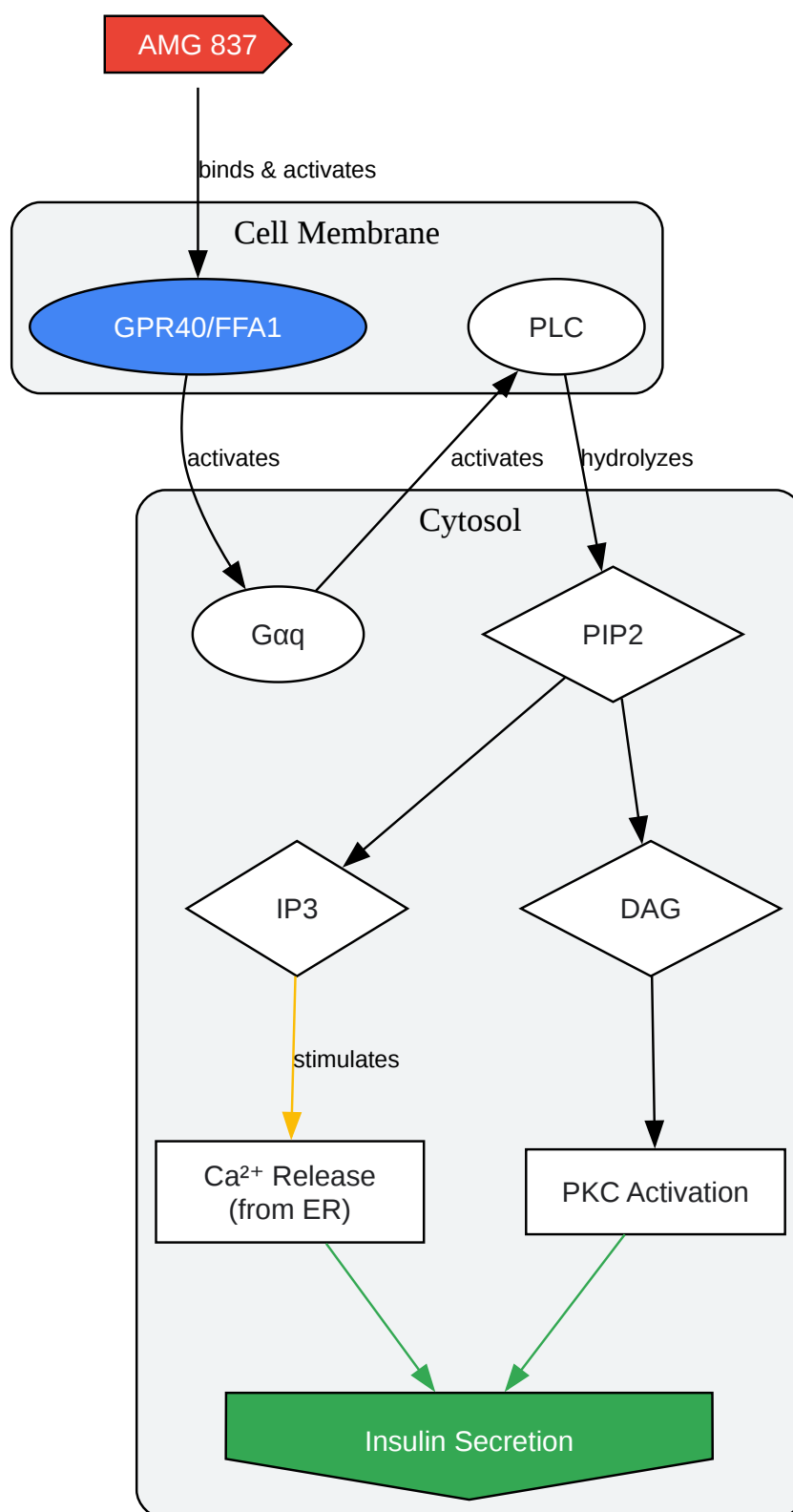
- **Visual Inspection:** Always visually inspect the stock solution for any signs of precipitation or degradation before use. If any particulates are observed, the solution should be discarded.
- **Purity Check:** For long-term studies, it is advisable to periodically check the purity of the stock solution using methods like HPLC.
- **Functional Assay:** The activity of the stock solution can be confirmed by performing a functional assay, such as a calcium flux assay in GPR40-expressing cells.[5]

Safety Precautions

- **AMG 837 calcium hydrate** is for research use only and not for human or veterinary use.[1]
- Handle the compound and DMSO in a well-ventilated area, preferably a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

Signaling Pathway Diagram

AMG 837 acts as a partial agonist on the GPR40 receptor, which is primarily coupled to the Gαq signaling pathway.



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Caption: Simplified GPR40 signaling pathway activated by AMG 837.

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